

In-Depth Technical Guide to Tetrakis(2-ethoxyethyl) Orthosilicate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: *Tetrakis(2-ethoxyethyl) orthosilicate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrakis(2-ethoxyethyl) orthosilicate is an important organosilicon compound with the molecular formula C₁₆H₃₆O₈Si.[1] It serves as a crucial precursor in the sol-gel process for the synthesis of silica-based materials. This technical guide provides a comprehensive overview of the synthesis and characterization of **Tetrakis(2-ethoxyethyl) orthosilicate**. It includes detailed experimental protocols, a summary of key quantitative data, and visualizations of the synthesis and application workflows. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and materials science who are interested in the utilization of this versatile compound.

Introduction

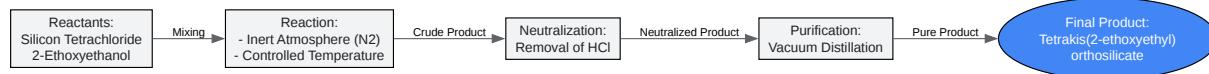
Tetrakis(2-ethoxyethyl) orthosilicate is a tetraalkoxysilane that plays a significant role in materials science, particularly in the formation of silica networks through hydrolysis and condensation reactions.[1] These reactions are fundamental to the sol-gel process, a versatile method for creating a wide variety of materials with tailored properties. The resulting silica matrices have applications in diverse fields, including as coatings, in the preparation of aerogels, and for the encapsulation and immobilization of biological molecules and cells.

Synthesis of Tetrakis(2-ethoxyethyl) Orthosilicate

The primary method for synthesizing **Tetrakis(2-ethoxyethyl) orthosilicate** involves the reaction of silicon tetrachloride (SiCl_4) with 2-ethoxyethanol. This reaction is a nucleophilic substitution at the silicon center, where the ethoxyethanol displaces the chloride ions.

Synthesis Workflow

The synthesis process can be broken down into several key stages, from the initial reaction to the final purification of the product.



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Caption: Synthesis workflow for **Tetrakis(2-ethoxyethyl) orthosilicate**.

Experimental Protocol: Synthesis

Materials:

- Silicon Tetrachloride (SiCl_4)
- 2-Ethoxyethanol (anhydrous)
- Inert solvent (e.g., dry toluene or hexane)
- Nitrogen gas supply
- Apparatus for reaction under inert atmosphere (e.g., Schlenk line)
- Apparatus for vacuum distillation

Procedure:

- Reaction Setup: Assemble a reaction flask equipped with a dropping funnel, a condenser, a nitrogen inlet, and a magnetic stirrer. Ensure all glassware is thoroughly dried to prevent premature hydrolysis of the silicon tetrachloride.
- Inert Atmosphere: Purge the entire system with dry nitrogen gas to create an inert atmosphere.
- Charging the Reactor: Charge the reaction flask with a solution of 2-ethoxyethanol in an inert solvent.
- Addition of Silicon Tetrachloride: Cool the reaction mixture in an ice bath. Slowly add silicon tetrachloride dropwise from the dropping funnel to the stirred solution of 2-ethoxyethanol. Maintain the temperature of the reaction mixture between 0-5°C during the addition to control the exothermic reaction. The molar ratio of 2-ethoxyethanol to silicon tetrachloride should be slightly in excess, typically around 4.2:1, to ensure complete reaction.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to a moderate temperature (e.g., 50-60°C) for a few hours to drive the reaction to completion. During the reaction, hydrogen chloride (HCl) gas will be evolved.
- Removal of HCl: The byproduct, hydrogen chloride, can be removed by bubbling a stream of dry nitrogen through the reaction mixture or by neutralization with a non-reactive base.
- Purification: The crude product is purified by vacuum distillation to remove the solvent, any unreacted starting materials, and byproducts. The fraction collected at the appropriate boiling point and reduced pressure is the pure **Tetrakis(2-ethoxyethyl) orthosilicate**.

Characterization

The successful synthesis of **Tetrakis(2-ethoxyethyl) orthosilicate** is confirmed through various analytical and spectroscopic techniques.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₆ H ₃₆ O ₈ Si
Molecular Weight	384.54 g/mol
Appearance	Colorless liquid
Boiling Point	Data not available in searched literature
Density	Data not available in searched literature
Refractive Index	Data not available in searched literature

Note: Specific physical properties like boiling point, density, and refractive index for **Tetrakis(2-ethoxyethyl) orthosilicate** are not readily available in the public domain literature. For comparison, the related compound Tetraethyl Orthosilicate (TEOS) has a boiling point of 168-169 °C, a density of 0.933 g/mL at 20 °C, and a refractive index of 1.382.[2]

Spectroscopic Data

¹H NMR Spectroscopy: The proton NMR spectrum is a key tool for confirming the structure. The expected signals would correspond to the protons of the ethoxy and ethyl groups in the molecule.

- Expected Chemical Shifts (δ, ppm):
 - Triplet corresponding to the -CH₃ protons of the ethyl group.
 - Quartet corresponding to the -O-CH₂- protons of the ethyl group.
 - Multiplets corresponding to the -O-CH₂-CH₂-O- protons of the ethoxyethyl group.

¹³C NMR Spectroscopy: The carbon NMR spectrum provides information on the different carbon environments within the molecule.

- Expected Chemical Shifts (δ, ppm):
 - Signal for the -CH₃ carbon of the ethyl group.

- Signals for the -O-CH₂- carbons of the ethyl and ethoxyethyl groups.
- Signal for the -Si-O-CH₂- carbon of the ethoxyethyl group.

FT-IR Spectroscopy: Infrared spectroscopy is used to identify the functional groups present in the molecule.

- Characteristic Absorption Bands (cm⁻¹):

- Strong Si-O-C stretching vibrations.
- C-O-C stretching vibrations of the ether linkage.
- C-H stretching and bending vibrations of the alkyl chains.

The Sol-Gel Process: Hydrolysis and Condensation

The primary application of **Tetrakis(2-ethoxyethyl) orthosilicate** is as a precursor in the sol-gel process. This process involves two main reactions: hydrolysis and condensation.

Sol-Gel Process Workflow



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Caption: The sol-gel process using **Tetrakis(2-ethoxyethyl) orthosilicate**.

Experimental Protocol: Sol-Gel Synthesis of a Silica Gel

Materials:

- **Tetrakis(2-ethoxyethyl) orthosilicate**
- Ethanol (or other suitable solvent)

- Deionized water
- Acid or base catalyst (e.g., HCl or NH₄OH)

Procedure:

- Precursor Solution: Prepare a solution of **Tetrakis(2-ethoxyethyl) orthosilicate** in a suitable solvent, such as ethanol.
- Hydrolysis: To the stirred precursor solution, add a mixture of water, solvent, and a catalyst. The rate of hydrolysis can be controlled by the type and concentration of the catalyst and the water-to-alkoxide ratio.
- Sol Formation: As the hydrolysis reaction proceeds, silanol groups (Si-OH) are formed, leading to the creation of a colloidal suspension known as a sol.
- Gelation: The condensation of the silanol groups and remaining alkoxide groups leads to the formation of siloxane (Si-O-Si) bridges. This results in the formation of a three-dimensional network that spans the entire volume of the liquid, a process known as gelation. The point at which the solution transitions from a liquid to a solid gel is the gel point.
- Aging: The wet gel is typically aged in its mother liquor for a period of time. During aging, further condensation reactions occur, strengthening the gel network.
- Drying: The solvent is removed from the gel network to produce a dry solid. The drying method significantly influences the properties of the final material. Evaporative drying results in a xerogel, while supercritical drying produces an aerogel.

Applications in Research and Drug Development

The silica materials derived from **Tetrakis(2-ethoxyethyl) orthosilicate** have several important applications in the fields of research and drug development:

- Controlled Drug Delivery: The porous nature of the silica matrix allows for the encapsulation of therapeutic agents, which can then be released in a controlled manner.
- Biocompatible Coatings: Silica coatings can be applied to medical implants to improve their biocompatibility and reduce the risk of rejection.

- Enzyme and Cell Immobilization: The inert and porous silica network provides a stable environment for immobilizing enzymes and cells for use in bioreactors and biosensors.

Conclusion

Tetrakis(2-ethoxyethyl) orthosilicate is a valuable precursor for the synthesis of advanced silica-based materials via the sol-gel process. This guide has provided a detailed overview of its synthesis, characterization, and the fundamental principles of its application. While a lack of publicly available, specific quantitative data for this compound presents a challenge, the provided protocols and workflows offer a solid foundation for researchers and professionals to explore its potential in their respective fields. Further research to fully characterize the physical and spectroscopic properties of pure **Tetrakis(2-ethoxyethyl) orthosilicate** is warranted to facilitate its broader application.

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